

A Technical Guide to Isometronidazole-D4 for Research Applications

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Compound of Interest

Compound Name: *Isometronidazole-D4*

Cat. No.: *B2532267*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Isometronidazole-D4**, a deuterated analog of isometronidazole, for research purposes. It covers commercial supplier specifications, a detailed experimental protocol for its application as an internal standard in pharmacokinetic studies, and visual diagrams to illustrate key concepts and workflows.

Commercial Suppliers and Product Specifications

Isometronidazole-D4 is available from several commercial suppliers, each offering the product with specific characteristics. The following table summarizes the quantitative data from prominent suppliers to facilitate comparison.

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Enrichment	Available Pack Sizes
LGC Standards	TRC-I821342-50MG[1]	2469037-64-5[1]	C ₆ D ₄ H ₅ N ₃ O ₃ [1]	175.1786 [1]	Not specified	Not specified	50 mg[1]
LGC Standards	CDN-D-7913	2469037-64-5	C ₆ D ₄ H ₅ N ₃ O ₃	175.1786	min 98%	98 atom % D	0.005 g, 0.01 g
ESS (Expert Synthesis Solutions)	ESS0388	705-19-1 (unlabelled)	C ₆ H ₅ D ₄ N ₃ O ₃	175.18	99.4% by HPLC	99% atom D	10 mg, 25 mg, 50 mg, 100 mg
ESS (Expert Synthesis Solutions)	ESS0389 (HCl salt)	705-19-1 (unlabelled free base)	C ₆ H ₆ D ₄ CIN ₃ O ₃	211.64	95.7% by HPLC	99% atom D	10 mg, 25 mg, 50 mg, 100 mg
CDN Isotopes	D-7913	2469037-64-5	Not specified	175.18	Not specified	98 atom % D	0.005 g, 0.01 g

Experimental Protocol: Use of Isometronidazole-D4 as an Internal Standard for Pharmacokinetic Studies by LC-MS

The primary application of **Isometronidazole-D4** is as an internal standard (IS) in quantitative bioanalytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS), for the determination of isometronidazole concentrations in biological matrices. Its stable isotope-

labeled nature ensures that it co-elutes with the unlabeled analyte and exhibits similar ionization efficiency, correcting for variations in sample preparation and instrument response.

Objective: To determine the concentration of isometronidazole in plasma samples from a pharmacokinetic study.

Materials:

- **Isometronidazole-D4** (from a selected supplier)
- Isometronidazole reference standard
- Control plasma (e.g., human, rat)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, ultrapure
- Microcentrifuge tubes
- Analytical balance
- Calibrated pipettes
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system coupled to a tandem mass spectrometer (MS/MS)

Methodology:

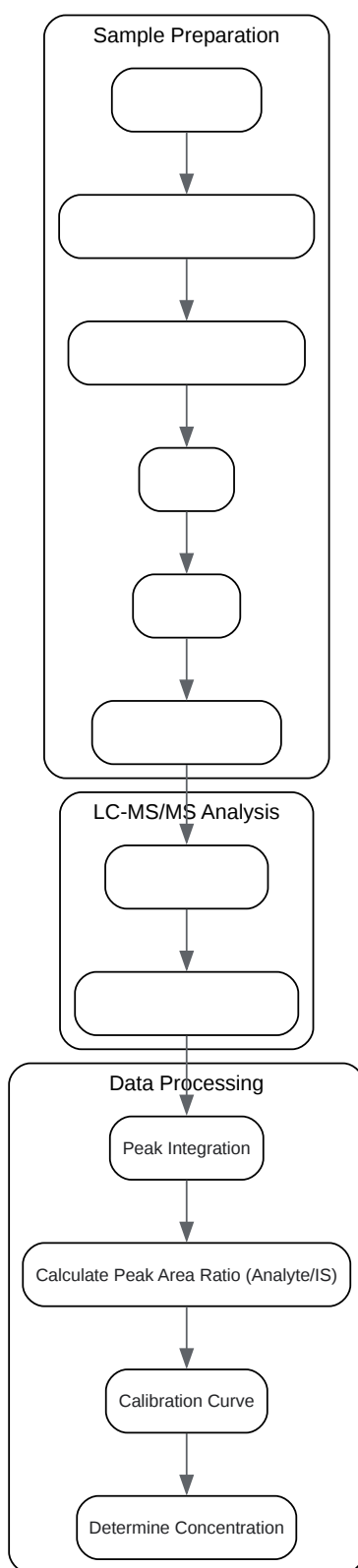
- Preparation of Stock Solutions:
 - **Isometronidazole-D4** (Internal Standard) Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Isometronidazole-D4** and dissolve it in 1 mL of methanol or ACN.

- Isometronidazole (Analyte) Stock Solution (1 mg/mL): Accurately weigh 1 mg of isometronidazole and dissolve it in 1 mL of methanol or ACN.
- Preparation of Working Solutions:
 - IS Working Solution (e.g., 100 ng/mL): Prepare by serial dilution of the IS stock solution with ACN:water (50:50, v/v).
 - Analyte Working Solutions for Calibration Curve: Prepare a series of dilutions from the analyte stock solution to create calibration standards at concentrations ranging from, for example, 1 ng/mL to 1000 ng/mL in control plasma.
- Sample Preparation (Protein Precipitation):
 - Pipette 50 μ L of plasma sample (unknown, calibration standard, or quality control) into a 1.5 mL microcentrifuge tube.
 - Add 10 μ L of the IS working solution (100 ng/mL) to each tube and vortex briefly.
 - Add 150 μ L of cold ACN to precipitate plasma proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to an HPLC vial for analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography Conditions (Example):
 - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in ACN
 - Gradient: Start with 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, and re-equilibrate at 5% B for 1 minute.

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Isometronidazole: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (To be determined based on the instrument and tuning)
 - **Isometronidazole-D4**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (Expected to be +4 Da higher than the unlabeled analyte)
 - Optimize collision energies and other MS parameters for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for both isometronidazole and **Isometronidazole-D4**.
 - Calculate the peak area ratio (Analyte Peak Area / IS Peak Area).
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of isometronidazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

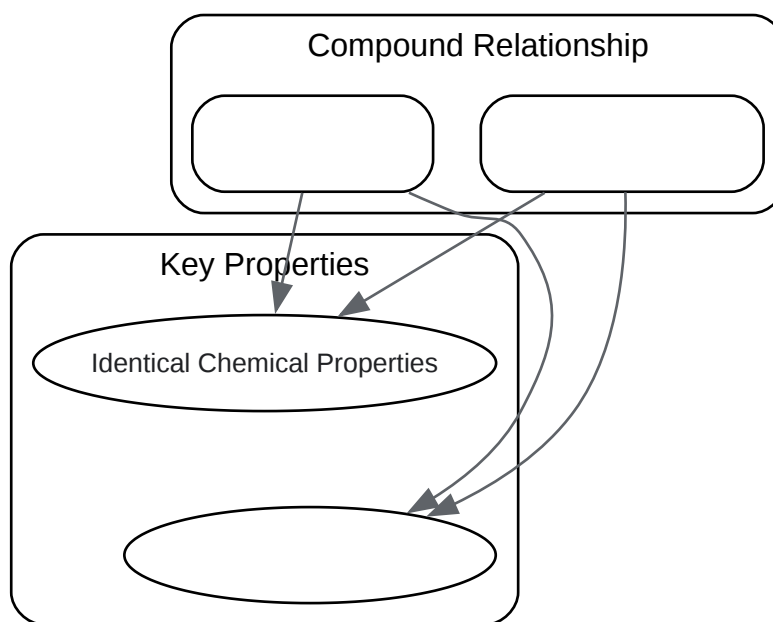
Visualizations

The following diagrams illustrate the experimental workflow and the relationship between isometronidazole and its deuterated form.



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Caption: Experimental workflow for a pharmacokinetic study using **Isometronidazole-D4**.



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Caption: Relationship between Isometronidazole and its deuterated form.

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References

- 1. Isometronidazole-d4 (hydroxyethyl-d4) | LGC Standards [lgcstandards.com]
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